

# The chemical structure and properties of Thiotriazoline

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## Compound of Interest

Compound Name: Thiotriazoline

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An In-depth Technical Guide to the Chemical Structure and Properties of **Thiotriazoline**

## Introduction

**Thiotriazoline**, also known as Tiazotic acid morpholinium salt, is a pharmaceutical agent recognized for its significant cytoprotective and metabolitotropic properties.[1][2] It is utilized in clinical practice, particularly in Eastern European countries, for the management of conditions associated with oxidative stress, such as cardiovascular and neurological diseases.[1][3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological activities of **Thiotriazoline**, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

**Thiotriazoline** is the morpholine salt of 2-((5-methyl-1H-1,2,4-triazol-3-yl)thio)acetic acid (Tiazotic acid).[4][5] The molecule combines a 1,2,4-triazole heterocyclic core, a thioacetic acid side chain, and a morpholine counter-ion, which collectively contribute to its distinct chemical and biological characteristics.[6]

Table 1: Chemical Identifiers for **Thiotriazoline**

Identifier	Value	Reference
IUPAC Name	Morpholine 2-((5-methyl-4H-1,2,4-triazol-3-yl)thio)acetate	[5][7][8][9]
CAS Number	357172-63-5	[3][5][6][10]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> N <sub>4</sub> O <sub>3</sub> S (or C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> S·C <sub>4</sub> H <sub>9</sub> NO)	[5][6][10][11][12][13]
Molecular Weight	260.32 g/mol	[5][6][7][8][9]
Canonical SMILES	CC1=NC(=NN1)SCC(=O)O.C1COCCN1	[8][9][11][12]
InChI Key	MSYQJZMDTZWNQZ-UHFFFAOYSA-N	[6][8][11][12]
Synonyms	Tiotriazolin, Morpholine [(5-methyl-1H-1,2,4-triazol-3-yl)thio]acetate, Tiazotic acid morpholinium salt, Thiotriazolinum	[3][5][11]

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Thiotriazoline** is not widely published. The available information is summarized below. Further characterization using standard analytical techniques is recommended for specific research applications.

Table 2: Physicochemical Properties of **Thiotriazoline**

Property	Value	Reference
Hydrogen Bond Donor Count	3	[11]
Hydrogen Bond Acceptor Count	7	[11]
Rotatable Bond Count	3	[11]
Complexity	189	[11]
Topological Polar Surface Area	125 Å <sup>2</sup>	[9]
Melting Point	Not Available	[3]
Boiling Point	Not Available	[3]
Solubility	Not Available	[3]

## Pharmacological Properties and Mechanism of Action

**Thiotriazoline** exhibits a multi-faceted mechanism of action, primarily centered on its antioxidant, anti-ischemic, and cardioprotective effects.[2] Its therapeutic benefits stem from its ability to modulate cellular metabolism and protect against oxidative damage, particularly under ischemic conditions.[14][15]

### Antioxidant and Cytoprotective Effects

The core of **Thiotriazoline**'s action lies in its potent antioxidant properties. The sulfur atom in the molecule acts as a scavenger of reactive oxygen species (ROS) and reactive nitrogen species (RNS), such as nitric oxide (NO).[14][16] By neutralizing these free radicals, **Thiotriazoline** protects essential macromolecules like proteins, lipids, and nucleic acids from oxidative damage.[14] It also prevents the disruption of the thiol-disulfide balance, which is crucial for maintaining protein function and cellular signaling.[17]

Key antioxidant mechanisms include:

- Direct ROS Scavenging: Neutralizes free radicals, reducing cellular oxidative stress.[14]

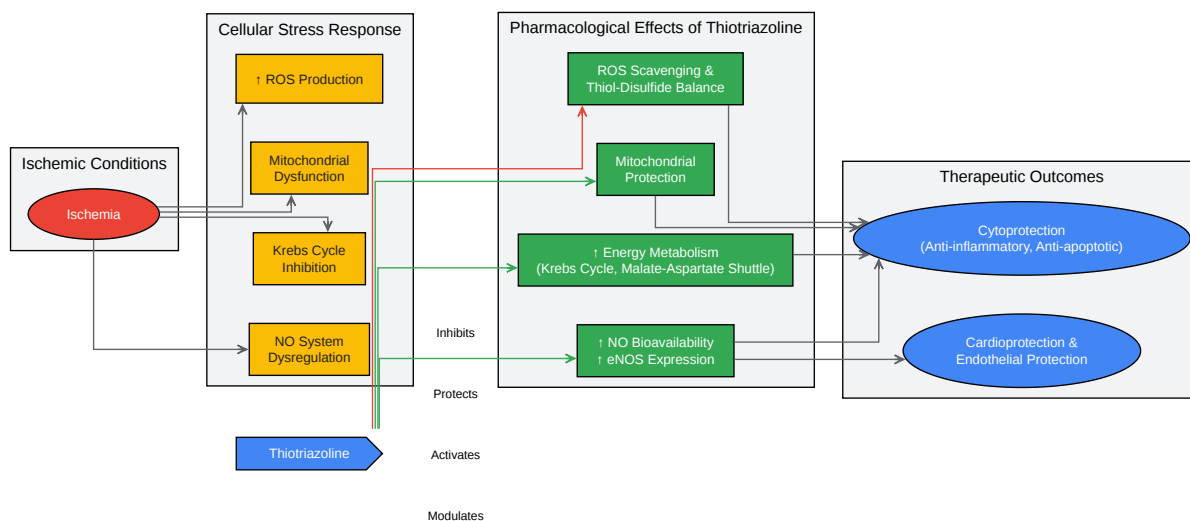
- Inhibition of Lipid Peroxidation: Protects cell membranes from damage, thereby preserving their structural integrity and function.[14]
- Enhancement of Endogenous Antioxidant Systems: Reactivates antioxidant enzymes like glutathione peroxidase and superoxide dismutase.[6]

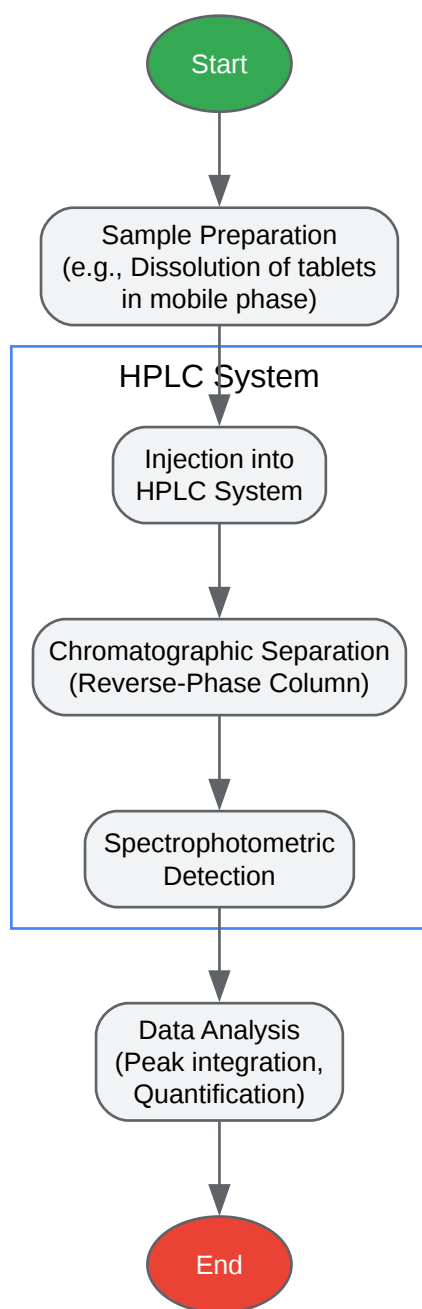
## Anti-ischemic and Metabolic Effects

Under conditions of ischemia and hypoxia, **Thiotriazoline** demonstrates significant anti-ischemic activity by improving cellular energy metabolism.[14][15] It enhances ATP production by normalizing the Krebs cycle and activating the compensatory malate-aspartate shuttle, which is crucial for energy generation when the primary pathways are compromised.[14][15][16] This leads to preserved intracellular ATP levels and a reduction in lactic acidosis.[14]

## Cardioprotective and Endothelioprotective Effects

**Thiotriazoline** exerts protective effects on the cardiovascular system. It has been shown to reduce mortality and the area of necrosis in experimental models of myocardial infarction.[6] A key mechanism for this cardioprotection involves its interaction with the nitric oxide (NO) system.[1] **Thiotriazoline** increases the bioavailability of NO, which is vital for vasodilation, and enhances the expression of endothelial nitric oxide synthase (eNOS).[6][16] It also modulates the expression of heat shock protein 70 (HSP70), a protein critical for cellular defense against stress.[1]





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